

A Comparative Guide to RORgamma Inverse Agonists: Alternatives to GNE-3500

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Compound of Interest

Compound Name: GNE-3500

Cat. No.: B15621868

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The Retinoic acid receptor-related orphan receptor gamma (ROR γ), and particularly its thymus-specific isoform ROR γ t, has emerged as a critical therapeutic target for a range of autoimmune and inflammatory diseases. As the master regulator of T helper 17 (Th17) cell differentiation, ROR γ t orchestrates the production of pro-inflammatory cytokines, most notably Interleukin-17 (IL-17). **GNE-3500** is a known potent and selective ROR γ inverse agonist. This guide provides a comparative overview of several alternative ROR γ inverse agonists, presenting their performance based on available experimental data to aid researchers in the selection and development of next-generation immunomodulatory therapies.

Performance Comparison of ROR γ Inverse Agonists

The following tables summarize the in vitro potency, selectivity, and pharmacokinetic properties of **GNE-3500** and a selection of its alternatives. These compounds represent different chemical scaffolds and have been evaluated in various stages of preclinical and clinical development.

In Vitro Potency and Cellular Activity

This table highlights the potency of the compounds in biochemical and cell-based assays. The IC50 and EC50 values represent the concentration of the compound required to achieve 50% inhibition of ROR γ t activity or IL-17 production, respectively.

Compound	Target	Assay Type	IC50/EC50 (nM)	Cell Line/System	Reference
GNE-3500	RORy	IL-17 Promoter Assay	47	Not Specified	[1]
RORy	Not Specified	12 (EC50)	Not Specified	[2]	
GSK2981278	RORy	IL-17A & IL-22 Secretion	3.2 (IC50)	Human Th17 Skewing Culture	[3]
VTP-43742	RORyt	Binding Affinity (Ki)	3.5	Not Specified	[4]
RORyt	IL-17A Secretion	57 (IC50)	Mouse Splenocytes	[4]	
RORyt	IL-17A Secretion	18 (IC50)	Human PBMCs	[4]	
RORyt	IL-17A Secretion	192 (IC50)	Human Whole Blood	[4]	
BMS-986251	RORyt	GAL4 Reporter Assay	12 (EC50)	Jurkat Cells	[5][6]
IL-17	Human Whole Blood Assay	24 (EC50)	Human Whole Blood	[5][6]	
ABBV-157 (Cedirogant)	RORyt	IL-17A Inhibition	0.56 mg/L (IC50)	Ex vivo Human Whole Blood	[7]
BI 730357	RORy	IL-17 Inhibition	140 (IC50)	Human Whole Blood	[8]
RORy	IL-22 Production	43 (IC50)	Human PBMCs	[8]	

IMU-935	ROR γ	Luciferase Reporter Assay	15.4 (IC50)	Not Specified	[9]
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Selectivity Profile

Selectivity is a crucial parameter to minimize off-target effects. This table compares the selectivity of the inverse agonists against other ROR isoforms, ROR α and ROR β .

Compound	ROR γ Potency (IC50/EC50 nM)	ROR α Selectivity (Fold vs ROR γ)	ROR β Selectivity (Fold vs ROR γ)	Reference
GNE-3500	47	>75	>75	[1]
GSK2981278	Potent ROR γ inverse agonist	No significant effect on ROR α	Not Specified	[10]
VTP-43742	3.5 (Ki)	>1000	>1000	[4]
BMS-986251	12 (EC50)	>833	>833	[6]
BI 730357	Potent ROR γ antagonist	Minimal cross-reactivity	Not Specified	[8]
IMU-935	15.4	Highly Selective	Highly Selective	[11] [12]

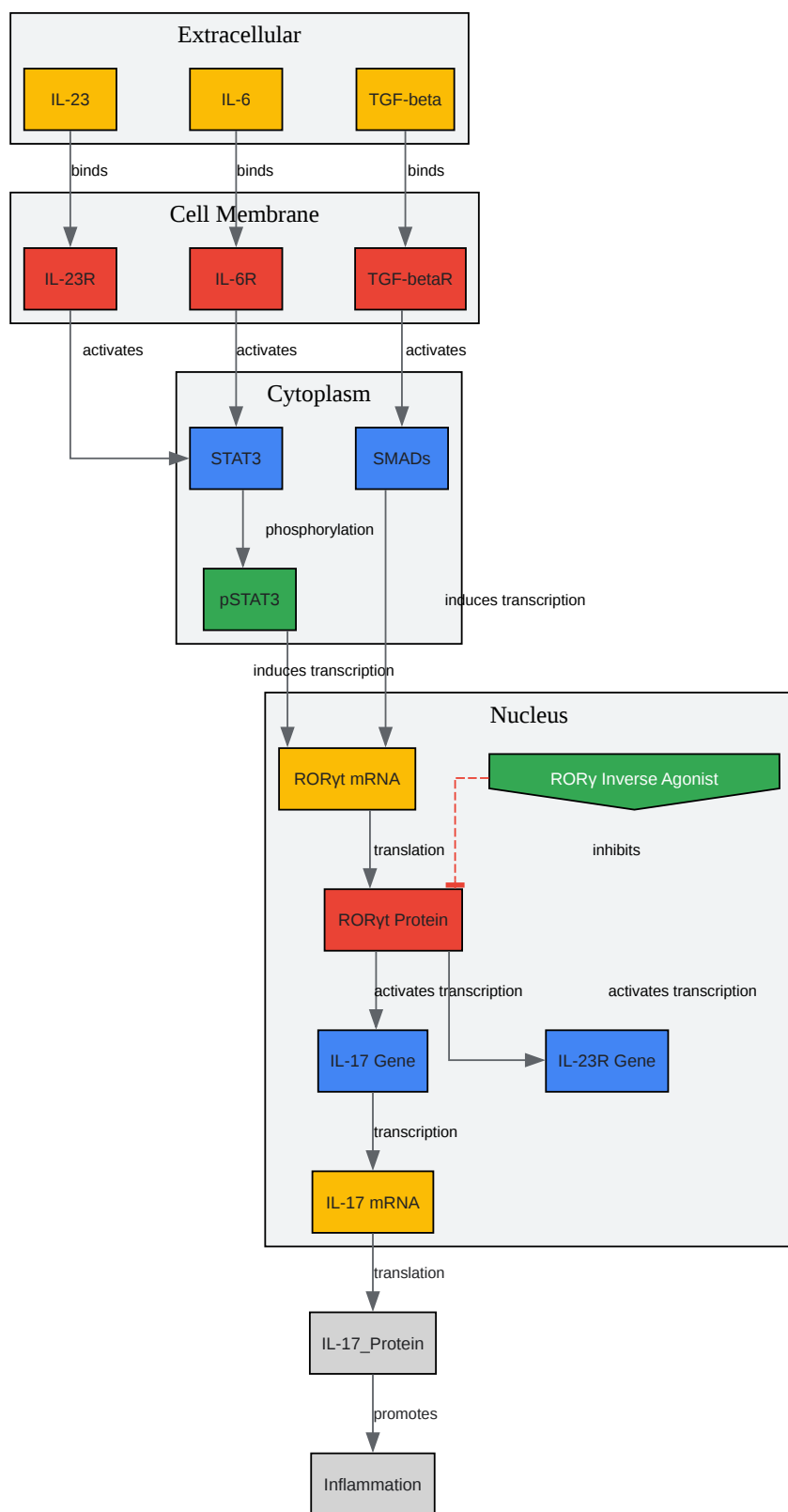
Pharmacokinetic Properties

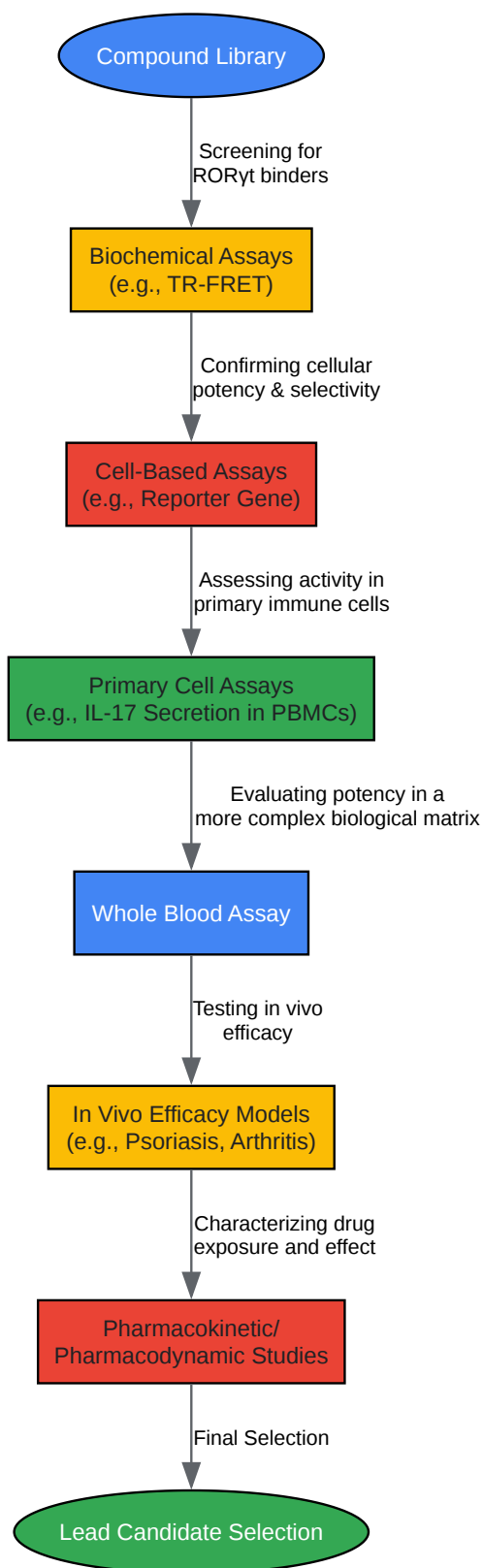
The pharmacokinetic profile of a compound is critical for its in vivo efficacy and dosing regimen. This table presents key pharmacokinetic parameters for the selected ROR γ inverse agonists.

Compound	Species	Oral Bioavailability (%)	Half-life (t _{1/2}) (hours)	Reference
GNE-3500	Rat	Good	Not Specified	[2]
BMS-986251	Mouse	Excellent	7.7 - 11	[13]
Rat	Excellent	11	[13]	
Dog	Excellent	33	[13]	
Cynomolgus Monkey	Excellent	36	[13]	
ABBV-157 (Cedirogant)	Human	Orally Bioavailable	16 - 28	[7]
VTP-43742	Human	Orally Active	~30	[14]
IMU-935	Human	Dose-proportional PK	~24	[15]

Signaling Pathways and Experimental Workflows

To provide a deeper understanding of the context in which these compounds operate, the following diagrams illustrate the ROR γ signaling pathway and a typical experimental workflow for the evaluation of ROR γ inverse agonists.





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